

Tebupirimfos: A Comprehensive Safety and Handling Guide for Research Professionals

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Compound of Interest

Compound Name: *Tebupirimfos*

Cat. No.: *B129061*

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An In-depth Technical Guide

This document provides a comprehensive overview of the safety data and handling precautions for **Tebupirimfos**, an organothiophosphate insecticide. It is intended for researchers, scientists, and drug development professionals who may work with this compound. This guide consolidates critical safety information, including physical and chemical properties, toxicological data, and detailed handling procedures, to ensure safe laboratory practices.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **Tebupirimfos** is fundamental to its safe handling and storage. The following table summarizes key data points for this compound.

Property	Value	Reference
Chemical Name	O-(2-tert-Butylpyrimidin-5-yl) O-ethyl O-(propan-2-yl) phosphorothioate	[1]
CAS Number	96182-53-5	[1]
Molecular Formula	C13H23N2O3PS	[1]
Molecular Weight	318.37 g/mol	[1]
Appearance	Amber to brown liquid	[1]
Density	1.146 g/cm ³	[1]
Boiling Point	135 °C (275 °F; 408 K) at 1.5 mmHg	[1]
Flash Point	93 °C (199 °F; 366 K)	[1]
Water Solubility	5.5 mg/L at 20 °C	[2]
Vapor Pressure	3.75E-05 mm Hg	[3]

Toxicological Data

Tebupirimfos is classified as a highly hazardous pesticide.[2] Its primary mechanism of action is the inhibition of acetylcholinesterase, an enzyme critical for nerve function.[4] The following tables present acute toxicity data for various exposure routes and organisms.

Mammalian Toxicity

Species	Route	Value	Reference
Rat	Oral LD50	2,373 mg/kg	[5]
Mouse (male)	Oral LD50	14.0 mg/kg	[6]
Rat	Dermal LD50	> 2000 mg/kg	[2]
Rat	Inhalation LC50 (4h)	36 mg/m ³	[3]

Ecotoxicity Data

Species	Test	Value	Reference
Rainbow Trout (Oncorhynchus mykiss)	96h LC50	85.7 µg/L	[2]
Daphnia magna	48h EC50	8.3 mg/L	[7]
Honeybee (Apis mellifera)	Acute Contact LD50	Not explicitly found, but test protocols exist.	[6] [8]

Experimental Protocols

The following sections outline the methodologies for key toxicological studies, based on internationally recognized OECD guidelines. These protocols provide a framework for understanding how the presented toxicity data was generated.

Acute Oral Toxicity - Fixed Dose Procedure (OECD 420)

This method is designed to assess the acute oral toxicity of a substance.[\[9\]](#)[\[10\]](#)

- Principle: Groups of animals of a single sex (typically female rats) are administered the test substance in a stepwise procedure using fixed doses (5, 50, 300, and 2000 mg/kg).[\[9\]](#)[\[11\]](#)
The study aims to identify a dose that causes evident toxicity without mortality.[\[9\]](#)
- Procedure:
 - A sighting study is performed with a single animal to determine the appropriate starting dose for the main study.[\[10\]](#)
 - In the main study, groups of at least five animals are dosed.[\[9\]](#)
 - Animals are fasted prior to dosing.[\[9\]](#)
 - The test substance is administered by gavage.[\[9\]](#)

- Animals are observed for a minimum of 14 days for signs of toxicity and mortality.[10]
Body weight is measured weekly.[9]
- At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.[9]

Acute Dermal Toxicity (OECD 402)

This study provides information on health hazards arising from short-term dermal exposure.[12]

- Principle: The test substance is applied to the skin of experimental animals (typically rats) in a stepwise procedure.[3][12]
- Procedure:
 - Young adult animals with healthy, intact skin are used.[13] Fur is removed from the dorsal area 24 hours before the test.[13]
 - The test substance is applied to an area of at least 10% of the body surface and covered with a porous gauze and non-irritating tape for a 24-hour exposure period.[2]
 - A limit test at 2000 mg/kg is often performed initially.[2]
 - Animals are observed for mortality and clinical signs of toxicity for at least 14 days after substance removal.[3]
 - Body weights are recorded weekly.[2]
 - All animals are subjected to a gross necropsy at the end of the study.[2]

Acute Inhalation Toxicity (OECD 403)

This guideline is used to assess the health hazards of inhaled substances.[14]

- Principle: Animals (preferably rats) are exposed to the test substance as a gas, vapor, or aerosol in a specially designed inhalation chamber for a defined period (typically 4 hours). [15][16]

- Procedure:
 - Animals are exposed in a dynamic inhalation exposure system.[15]
 - The concentration of the test substance in the breathing zone of the animals is precisely controlled and monitored.[17]
 - A limit test or a series of concentrations can be used to determine the LC50.[14]
 - Animals are observed for at least 14 days post-exposure for signs of toxicity and mortality. [14][16]
 - Detailed observations, including respiratory and behavioral changes, are recorded.[15]
 - All animals undergo a gross necropsy at the conclusion of the study.[14]

Aquatic Toxicity - Daphnia sp. Acute Immobilisation Test (OECD 202)

This test determines the acute toxicity of substances to freshwater invertebrates.[18][19]

- Principle: Young daphnids (less than 24 hours old) are exposed to the test substance at a range of concentrations for 48 hours.[20][21] The endpoint is immobilization, defined as the inability to swim after gentle agitation.[7][21]
- Procedure:
 - The test is typically conducted under static conditions (no renewal of the test solution).[7]
 - At least five test concentrations in a geometric series are used, along with a control.[18]
 - Four replicates with five daphnids each are used for each concentration and control.[20]
 - The number of immobilized daphnids is recorded at 24 and 48 hours.[7]
 - The 48-hour EC50 (the concentration that immobilizes 50% of the daphnids) is calculated. [18]

Honeybee Acute Contact Toxicity Test (OECD 214)

This laboratory test assesses the acute contact toxicity of chemicals to adult honeybees.[\[6\]](#)[\[8\]](#)

- Principle: Adult worker honeybees are exposed to the test substance by direct application to the dorsal thorax.[\[1\]](#)[\[6\]](#)
- Procedure:
 - A minimum of five dose rates are tested, with three replicates of 10 bees per dose.[\[6\]](#)
 - The test substance is typically dissolved in an appropriate solvent.[\[1\]](#)
 - A toxic reference standard is included to validate the test system.[\[1\]](#)
 - Mortality and any sublethal effects are recorded at 4, 24, and 48 hours after application.[\[1\]](#)
The test may be extended to 96 hours if there is a significant increase in mortality between 24 and 48 hours.[\[6\]](#)
 - The LD50 (the dose that is lethal to 50% of the bees) is calculated at each observation time point.[\[8\]](#)

Handling and Safety Precautions

Strict adherence to safety protocols is mandatory when handling **Tebupirimfos** to minimize exposure risk.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber). Do not wear leather or fabric gloves.[\[5\]](#)
 - Body Protection: Wear a chemical-resistant apron and protective clothing. In cases of potential significant exposure, a full-body chemical-resistant suit may be necessary.

- Respiratory Protection: Use a NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter. In situations with high concentrations or poor ventilation, a self-contained breathing apparatus (SCBA) may be required.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical/ventilating/lighting equipment.[\[1\]](#)
- Ground/bond container and receiving equipment to prevent static discharge.[\[1\]](#)

General Hygiene Practices

- Do not eat, drink, or smoke in areas where **Tebupirimfos** is handled.
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or using the restroom.
- Remove and wash contaminated clothing separately from other laundry before reuse.[\[8\]](#) Do not take contaminated work clothes home.[\[9\]](#)

First-Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure to **Tebupirimfos**.

- Inhalation: Move the victim to fresh air immediately.[\[19\]](#) If breathing has stopped, give artificial respiration.[\[19\]](#) Seek immediate medical attention.[\[9\]](#)
- Skin Contact: Immediately remove contaminated clothing.[\[8\]](#) Drench the affected skin area with water for at least 15 minutes.[\[8\]](#) Wash thoroughly with soap and water.[\[8\]](#) Seek immediate medical attention.[\[9\]](#)
- Eye Contact: Hold eyelids open and flush with a gentle stream of clean running water for at least 15 minutes.[\[19\]](#)[\[22\]](#) Do not use eye drops unless instructed by a medical professional.[\[19\]](#) Seek immediate medical attention.[\[9\]](#)

- Ingestion: Do NOT induce vomiting unless directed to do so by medical personnel or a poison control center.[\[19\]](#) Rinse mouth with water.[\[9\]](#) Seek immediate medical attention.[\[9\]](#)

Spill and Leak Procedures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

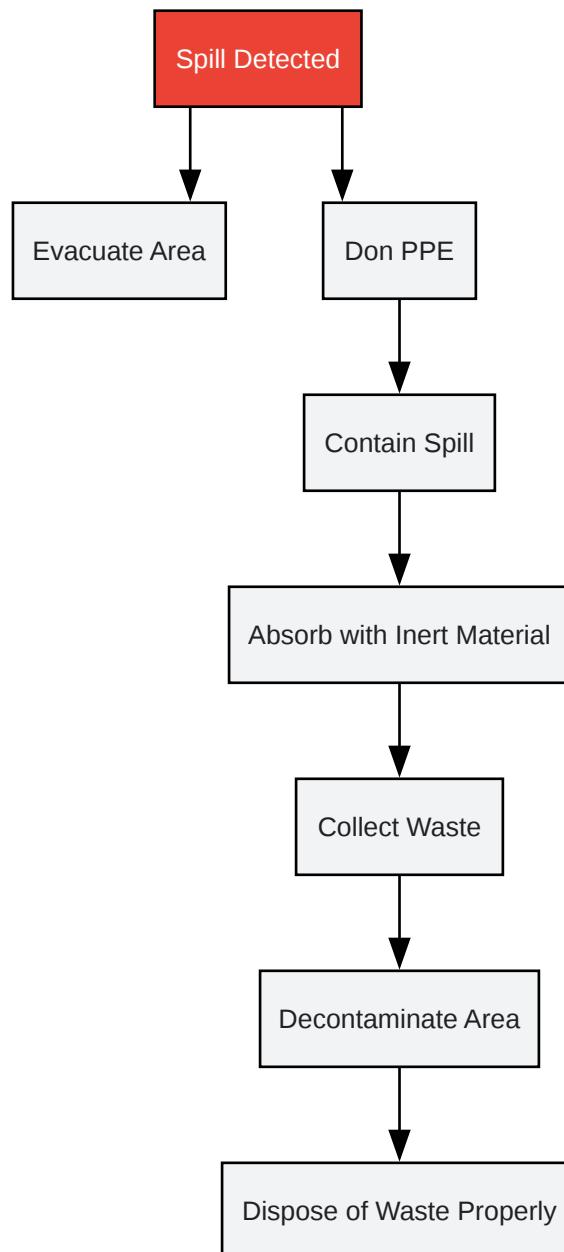
- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate PPE, including respiratory protection.
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.
- Containment and Cleanup:
 - For small spills, absorb with an inert material such as sand, earth, or vermiculite.
 - For larger spills, dike the area to contain the spill.
 - Collect the absorbed material into a labeled, sealed container for proper disposal.
 - Clean the spill area thoroughly with a suitable detergent and water.

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
[\[6\]](#) Keep containers tightly closed.[\[6\]](#) Store separately from food and feedstuffs.[\[9\]](#)
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local regulations. Do not allow the product to reach the sewage system.[\[6\]](#)

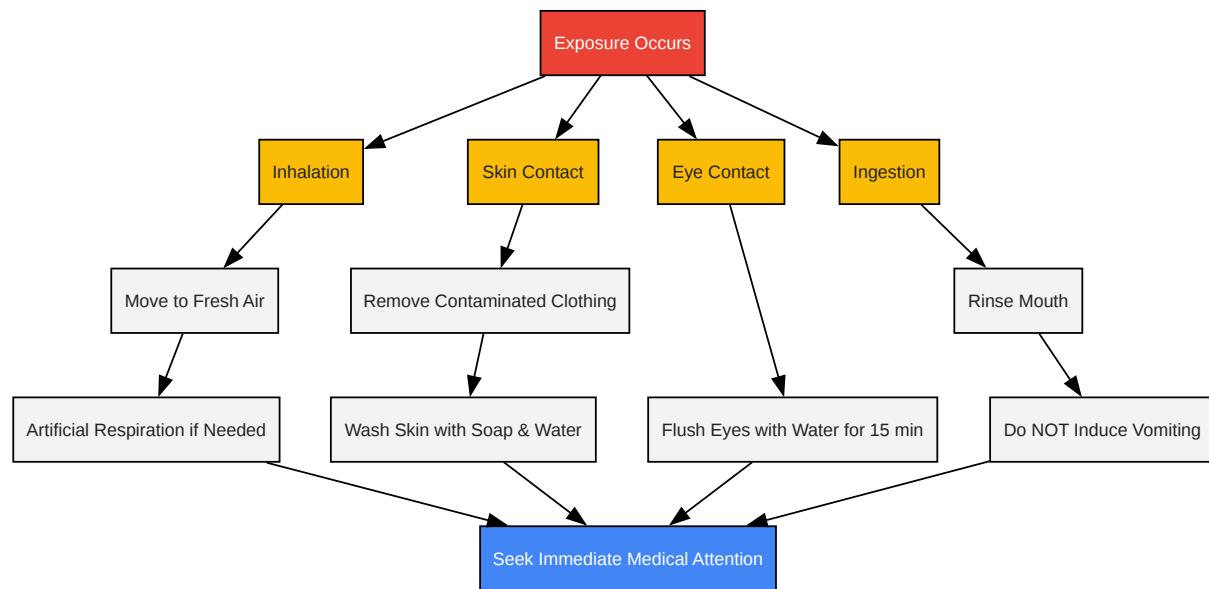
Visualized Workflows and Pathways

The following diagrams illustrate key safety and biological processes related to **Tebupirimfos**.

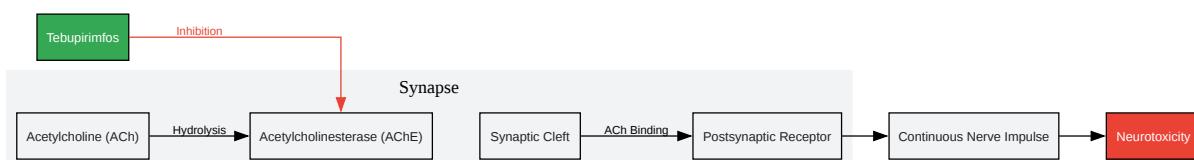


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Caption: Workflow for handling a **Tebupirimfos** spill.

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Caption: First-aid measures for **Tebupirimfos** exposure.

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Caption: Mechanism of **Tebupirimfos** neurotoxicity.

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References

- 1. biotecnologiebt.it [biotecnologiebt.it]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. Acute dermal toxicity. OECD 402: 2017; EPA-OPPTS 870.1200: 1998. - IVAMI [ivami.com]
- 4. oecd.org [oecd.org]
- 5. oecd.org [oecd.org]
- 6. content.fera.co.uk [content.fera.co.uk]
- 7. agc-chemicals.com [agc-chemicals.com]
- 8. catalog.labcorp.com [catalog.labcorp.com]
- 9. oecd.org [oecd.org]
- 10. Acute Oral Toxicity test – Fixed Dose Procedure (OECD 420: 2001). - IVAMI [ivami.com]
- 11. ijrap.net [ijrap.net]
- 12. oecd.org [oecd.org]
- 13. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- 14. oecd.org [oecd.org]
- 15. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services [toxicology-ind.com]
- 16. findit.southwales.ac.uk [findit.southwales.ac.uk]
- 17. Inhalation Toxicity Studies- OECD guidelines | PPTX [slideshare.net]
- 18. shop.fera.co.uk [shop.fera.co.uk]
- 19. OECD 202: Daphnia Sp., Immobilization Test - Situ Biosciences [situbiosciences.com]
- 20. biotecnologiebt.it [biotecnologiebt.it]
- 21. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 22. ntp.niehs.nih.gov [ntp.niehs.nih.gov]

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